

Preparing Stock Solutions of rac-Olodanrigan for Research Applications

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Compound of Interest

Compound Name: *rac-Olodanrigan*

Cat. No.: *B15570443*

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Introduction

rac-Olodanrigan is a potent and selective antagonist of the Angiotensin II Type 2 Receptor (AT2R). It is the racemic mixture of the S-enantiomer (Olodanrigan or EMA401) and the R-enantiomer. Olodanrigan is under investigation as a potential therapeutic for neuropathic pain. Its mechanism of action is believed to involve the inhibition of AT2R-mediated signaling pathways, which can contribute to neuronal hyperexcitability. Accurate and consistent preparation of **rac-Olodanrigan** stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development. This document provides detailed application notes and protocols for the preparation, storage, and handling of **rac-Olodanrigan** stock solutions for in vitro and in vivo studies.

Data Presentation: Solubility and Stability

Proper dissolution and storage are paramount to maintaining the integrity and activity of **rac-Olodanrigan**. The following table summarizes the known solubility and stability data.

Parameter	Solvent	Concentration	Storage Temperature	Stability	Citation
Solubility	DMSO	≥ 200 mg/mL (394.03 mM)	Room Temperature	For immediate use	[1]
Ethanol	100 mg/mL (197.01 mM)	Room Temperature	For immediate use	[2]	
Water	Insoluble	N/A	N/A	[1][2]	
Stability of Powder	N/A	N/A	-20°C	3 years	[1]
4°C	2 years	[1]			
Stability of Stock Solution in Solvent	DMSO/Ethanol	See above	-80°C	1 year	[2]
-20°C	1 month	[2]			

Note: The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can significantly reduce the solubility of the product[1]. For concentrations at or above 200 mg/mL in DMSO, ultrasonication may be required to achieve complete dissolution[1].

Experimental Protocols

Protocol 1: Preparation of a High-Concentration rac- Olodanrigan Stock Solution (e.g., 100 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution suitable for further dilution for various cell-based assays.

Materials:

- **rac-Olodanrigan** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended for high concentrations)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Before opening, briefly centrifuge the vial of **rac-Olodanrigan** powder at a low speed (e.g., 1000 x g for 1 minute) to ensure all the powder is at the bottom of the vial.
- **Calculating Required Volumes:**
 - The molecular weight of **rac-Olodanrigan** is 507.58 g/mol .
 - To prepare a 100 mM stock solution, you will need to dissolve 50.76 mg of **rac-Olodanrigan** in 1 mL of DMSO.
 - Adjust the amounts of powder and solvent as needed for your desired final volume.
- **Dissolution:**
 - Under a sterile hood, add the calculated volume of anhydrous DMSO to the vial containing the **rac-Olodanrigan** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particles are present, sonicate the vial in a water bath for 5-10 minutes. Allow the solution to cool to room temperature.

- Sterilization (Optional): If the stock solution needs to be sterile for cell culture experiments, it can be filtered through a 0.22 μm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)^[2].

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration stock solution to final working concentrations for treating cells in culture.

Materials:

- **rac-Olodanrigan** high-concentration stock solution (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

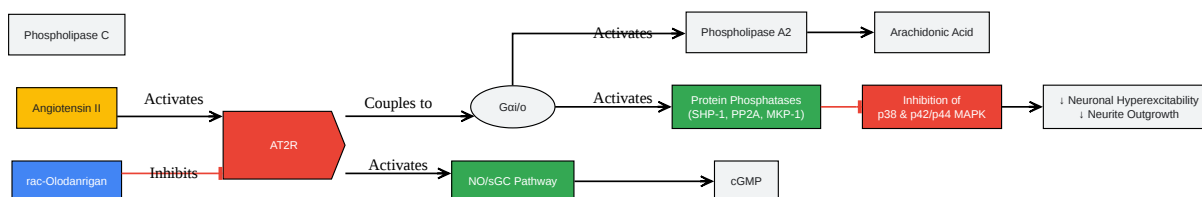
- Thawing the Stock Solution: Thaw one aliquot of the **rac-Olodanrigan** stock solution at room temperature. Once thawed, gently vortex the tube to ensure homogeneity.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **rac-Olodanrigan** used in the experiment.
- Application to Cells: Add the prepared working solutions (and vehicle control) to your cell cultures and proceed with your experimental protocol.

Mandatory Visualizations

Angiotensin II Type 2 Receptor (AT2R) Signaling Pathway

The following diagram illustrates the key signaling pathways associated with the Angiotensin II Type 2 Receptor (AT2R). Olodanrigan acts as an antagonist at this receptor, thereby inhibiting these downstream effects.

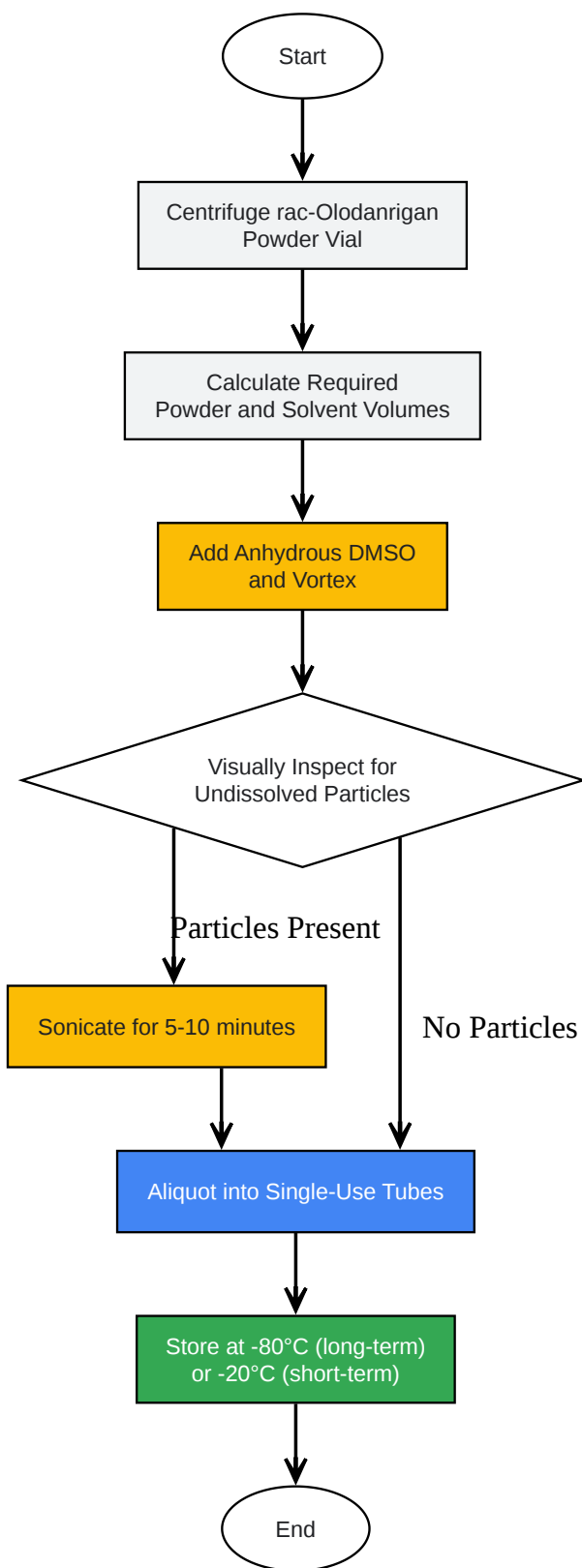


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Caption: Simplified signaling pathway of the Angiotensin II Type 2 Receptor (AT2R).

Experimental Workflow for Stock Solution Preparation

The diagram below outlines the sequential steps for the proper preparation of **rac-Olodanrigan** stock solutions.



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References

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